

An In-depth Technical Guide to the Physical Properties of 3-Ethoxypropylamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Ethoxypropylamine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **3-Ethoxypropylamine**, specifically its boiling and flash points. The information herein is curated for professionals in research and development who require precise data for experimental design, safety protocols, and process optimization.

Physical Property Data

The boiling and flash points are critical parameters for the safe handling, storage, and application of **3-Ethoxypropylamine** in a laboratory or industrial setting. The following table summarizes these properties as reported in the scientific literature.

Physical Property	Value	Units
Boiling Point	135 - 138	°C
Flash Point	33 - 38	°C

Note: The flash point has been determined using the DIN 51755 Part 1 standard, a closed-cup method.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Experimental Protocols

While specific experimental protocols for determining the physical properties of **3-Ethoxypropylamine** are not detailed in the readily available literature, standard methodologies for amines and other organic compounds are applicable.

Boiling Point Determination:

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For a primary amine like **3-Ethoxypropylamine**, several methods can be employed for accurate determination:

- **Distillation Method:** A simple or fractional distillation apparatus can be used. The liquid is heated, and the temperature at which the vapor phase is in equilibrium with the liquid phase, as measured by a thermometer placed in the vapor path, is recorded as the boiling point.^[4]
- **Thiele Tube Method:** This is a micro-scale method that requires a small amount of the sample. The sample is heated in a small tube along with an inverted capillary tube. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.^[4]
- **Reflux Method:** A reflux setup, where the vapor is condensed and returned to the boiling liquid, can also be used. A thermometer placed in the vapor phase below the condenser will register a stable temperature corresponding to the boiling point.^[4]

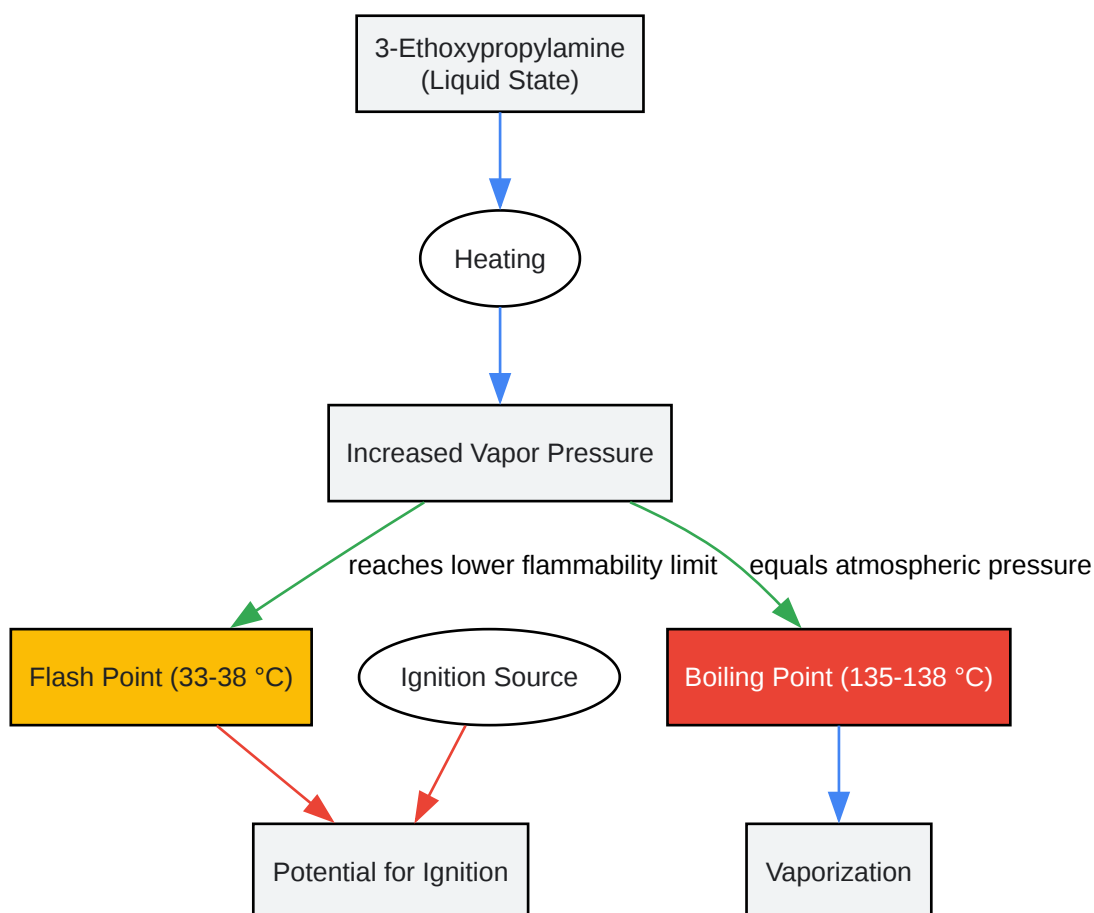
Flash Point Determination:

The flash point is the lowest temperature at which a liquid gives off enough vapor to ignite in the presence of an ignition source. For a flammable liquid such as **3-Ethoxypropylamine**, closed-cup methods are commonly used to ensure a controlled and safe measurement.

- **Closed-Cup Methods (e.g., Pensky-Martens, Abel, Setaflash):** The sample is heated in a closed container, and an ignition source is periodically introduced into the vapor space.^{[5][6]} The temperature at which a flash is observed is recorded as the flash point. The specific apparatus, such as those conforming to ASTM D93 (Pensky-Martens) or DIN 51755, provides standardized procedures for heating rate and introduction of the ignition source.^{[1][2][3][7]} Automated closed-cup testers are also frequently used for precision and safety.^{[5][7]}

Logical Relationship of Physical Properties

The boiling and flash points of a substance are intrinsically linked to its volatility and flammability. The following diagram illustrates this relationship for **3-Ethoxypropylamine**.



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Caption: Relationship between heating, vapor pressure, flash point, and boiling point.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 3-Ethoxypropylamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b153944#physical-properties-of-3-ethoxypropylamine-boiling-point-flash-point]

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